

Spectroscopic and Structural Elucidation of 2-(tert-Butyl)-6-methoxynaphthalene: A Technical Guide

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Compound of Interest

Compound Name: 2-(tert-Butyl)-6-methoxynaphthalene

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This technical guide provides a comprehensive overview of the spectroscopic data for the aromatic compound **2-(tert-Butyl)-6-methoxynaphthalene**, a molecule of interest in organic synthesis and medicinal chemistry. This document is intended for researchers, scientists, and professionals in drug development, offering a centralized resource for its structural characterization through Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data obtained for **2-(tert-Butyl)-6-methoxynaphthalene**.

Table 1: ¹H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Number of Protons	Assignment
7.64	d	8.8	1H	Ar-H
7.58	d	2.0	1H	Ar-H
7.30	dd	8.8, 2.4	1H	Ar-H
7.11	d	8.8	1H	Ar-H
7.07	d	2.4	1H	Ar-H
3.88	s	-	3H	-OCH ₃
1.38	s	-	9H	-C(CH ₃) ₃

Table 2: ¹³C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Carbon Type
157.4	C
145.8	C
134.5	C
129.8	CH
129.4	C
127.0	CH
124.6	CH
118.7	CH
105.7	CH
55.3	CH ₃
34.8	C
31.6	CH ₃ (3C)

Table 3: Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Description of Vibration
2958	C-H stretch (tert-butyl)
1608, 1505, 1463	C=C stretch (aromatic)
1246	C-O stretch (aryl ether)
854, 810	C-H bend (out-of-plane, aromatic)

Table 4: Mass Spectrometry (MS) Data

m/z	Interpretation
214	[M] ⁺ (Molecular Ion)
199	[M - CH ₃] ⁺

Experimental Protocols

The data presented in this guide were obtained using standard analytical techniques as detailed below.

Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectra were recorded on a Bruker Avance 400 spectrometer operating at 400 MHz and 100 MHz, respectively. The sample was dissolved in deuterated chloroform (CDCl₃), and chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

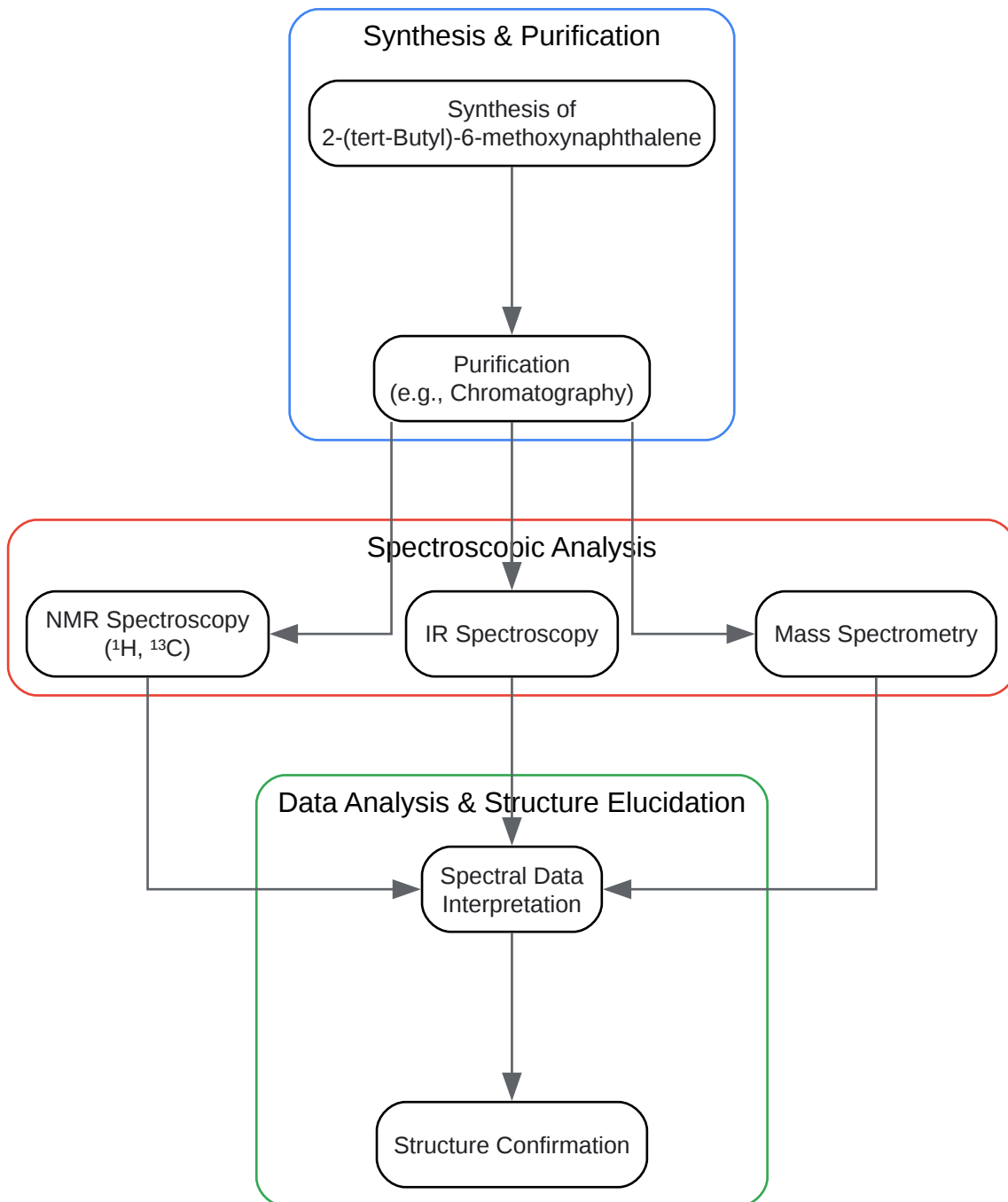
Infrared (IR) Spectroscopy: The IR spectrum was obtained using a PerkinElmer Spectrum Two FT-IR spectrometer. The sample was analyzed as a thin film on a NaCl plate.

Mass Spectrometry (MS): Mass spectral data was acquired on a Thermo Fisher Scientific Q Exactive HF-X mass spectrometer using electron ionization (EI) at 70 eV.

Workflow for Spectroscopic Analysis

The logical flow of spectroscopic analysis for the characterization of a synthesized compound like **2-(tert-Butyl)-6-methoxynaphthalene** is depicted in the following diagram.

General Workflow for Spectroscopic Analysis



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A flowchart illustrating the general workflow from synthesis to structural confirmation using various spectroscopic techniques.

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